

Essential Safety and Operational Guidance for Handling IV-255

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Compound of Interest

Compound Name: IV-255

Cat. No.: B10861645

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Disclaimer: As of the date of this document, a specific Safety Data Sheet (SDS) for **IV-255**, a selective small molecule inhibitor of the BRG1 bromodomain, is not publicly available. The following guidelines are based on a precautionary approach to handling potentially hazardous, novel chemical compounds in a laboratory setting. Researchers must consult with their institution's Environmental Health and Safety (EHS) department for a formal risk assessment and adhere to all local and federal regulations.

I. Immediate Safety and Personal Protective Equipment (PPE)

Given that the full toxicological profile of **IV-255** is not widely documented, it is crucial to treat this compound as potentially hazardous. The minimum recommended PPE for handling **IV-255** in a solid or dissolved state includes:

- **Eye Protection:** Chemical splash goggles are mandatory to protect against accidental splashes. A face shield should be worn in addition to goggles when handling larger quantities or if there is a significant risk of splashing.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Hand Protection:** Nitrile gloves are the minimum requirement for handling **IV-255**.[\[1\]](#)[\[3\]](#)[\[4\]](#) Consider double-gloving, especially when handling the pure compound or concentrated solutions.[\[1\]](#) Gloves should be inspected for tears or holes before use and changed immediately if contaminated.

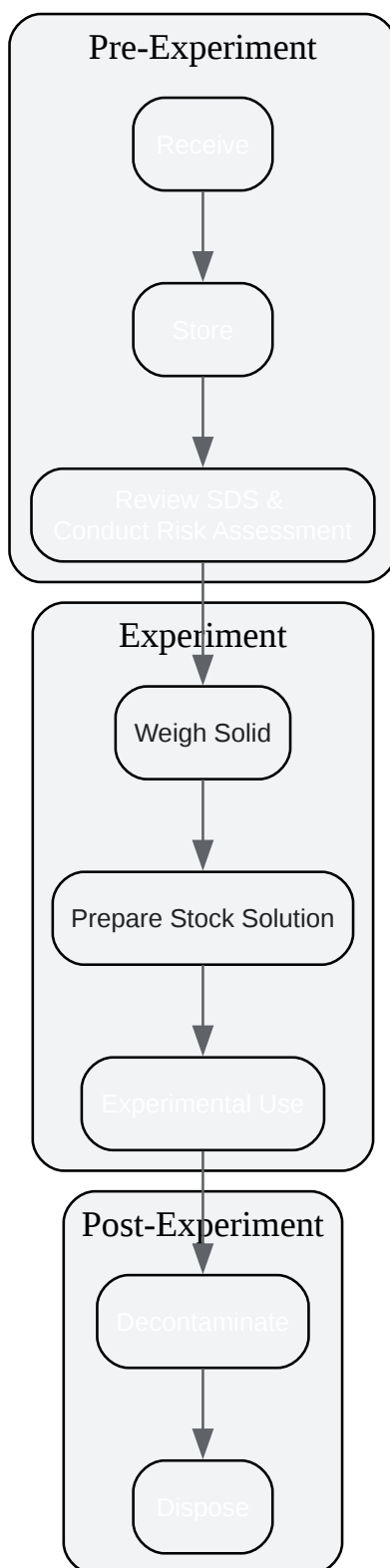
- **Body Protection:** A flame-resistant lab coat, fully buttoned, is required to protect against spills and contamination.[\[3\]](#)[\[5\]](#)
- **Respiratory Protection:** Work with powdered **IV-255** or solutions that may produce aerosols should be conducted in a certified chemical fume hood to avoid inhalation. If a fume hood is not available, a risk assessment must be performed to determine the appropriate respiratory protection.[\[3\]](#)
- **Foot Protection:** Fully enclosed, chemical-resistant footwear is mandatory in the laboratory.[\[4\]](#)[\[5\]](#)

Table 1: Personal Protective Equipment for Handling **IV-255**

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing Solid Compound	Chemical Splash Goggles & Face Shield	Double Nitrile Gloves	Lab Coat	Chemical Fume Hood
Preparing Stock Solutions	Chemical Splash Goggles	Double Nitrile Gloves	Lab Coat	Chemical Fume Hood
Cell Culture Dosing	Chemical Splash Goggles	Nitrile Gloves	Lab Coat	Biosafety Cabinet
General Handling in Solution	Chemical Splash Goggles	Nitrile Gloves	Lab Coat	Well-ventilated area

II. Operational and Handling Plan

A systematic approach is essential for the safe handling of **IV-255**. The following workflow outlines the key steps from receiving the compound to its experimental use.



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Figure 1. General workflow for handling **IV-255**.

Experimental Protocols:

1. Preparation of Stock Solution (Example Protocol):

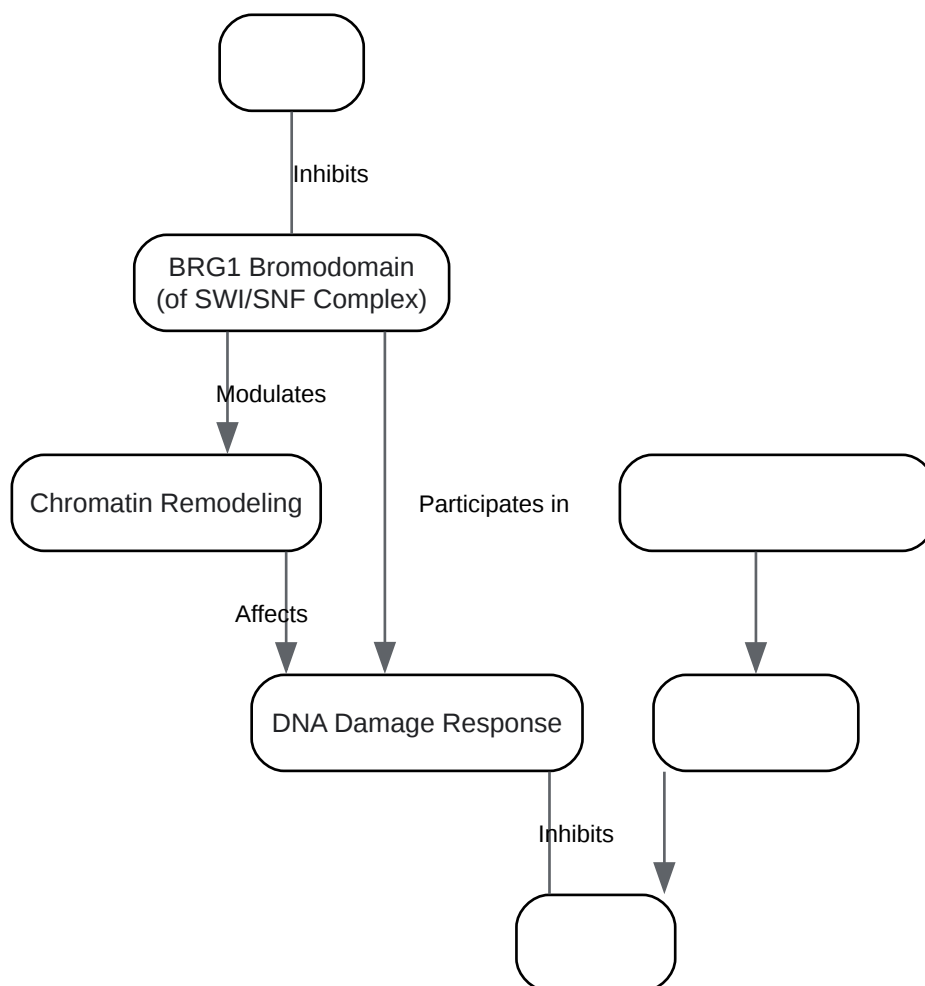
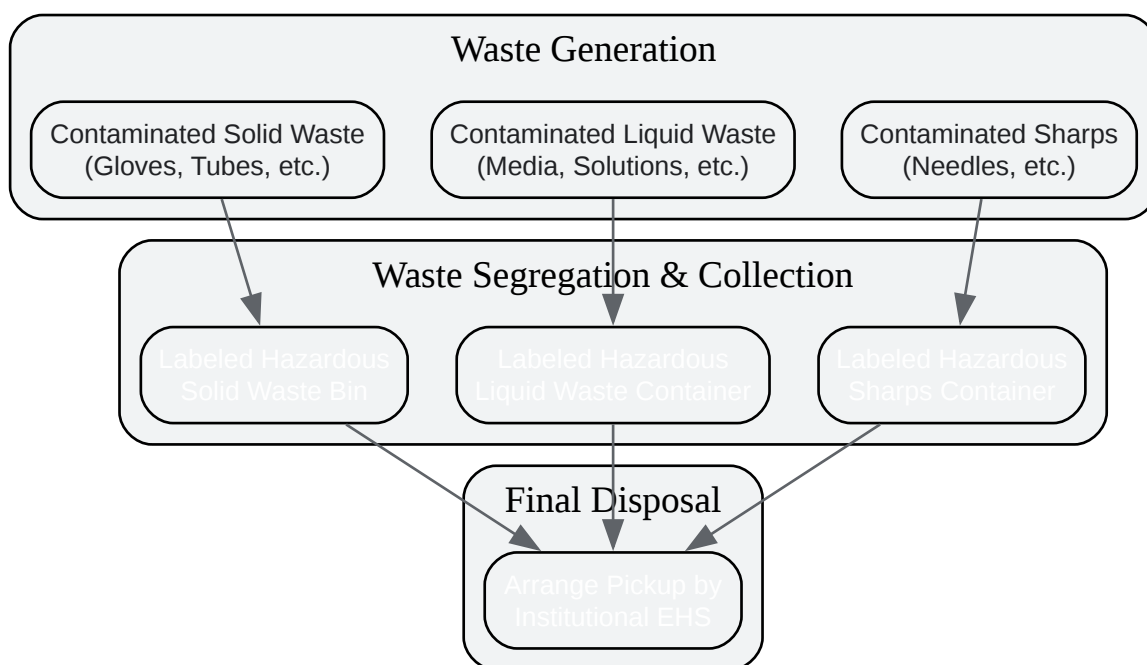
- Before starting, ensure all required PPE is worn and a chemical fume hood is operational.
- Calculate the required mass of **IV-255** for the desired stock concentration.
- Carefully weigh the solid **IV-255** in a tared, disposable weigh boat or directly into the storage vial within the fume hood.
- Add the appropriate solvent (e.g., DMSO) to the vial containing the solid **IV-255**.
- Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
- Label the vial clearly with the compound name, concentration, solvent, date of preparation, and your initials.
- Store the stock solution as recommended. MedChemExpress suggests that stock solutions can be stored at -20°C for up to one month.

III. Disposal Plan

All waste contaminated with **IV-255** must be treated as hazardous chemical waste.

- **Solid Waste:** This includes contaminated gloves, weigh boats, pipette tips, and any other disposable lab supplies. Collect all solid waste in a designated, clearly labeled hazardous waste bag or container.
- **Liquid Waste:** Unused stock solutions, experimental media containing **IV-255**, and any other liquid waste should be collected in a sealed, labeled hazardous waste container. Do not pour any waste containing **IV-255** down the drain.
- **Sharps Waste:** Needles, syringes, or any other sharps contaminated with **IV-255** should be disposed of in a designated sharps container for hazardous chemical waste.

The disposal process should follow a clear, logical flow to ensure safety and compliance.



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